

An In-depth Technical Guide to the Physicochemical Properties of 1-Chloroadamantane

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Compound of Interest

Compound Name: 1-Chloroadamantane

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This guide provides a comprehensive overview of the melting and boiling point data for **1-chloroadamantane**, a key intermediate in the synthesis of various adamantane derivatives used in medicinal chemistry and materials science. The document details experimental protocols for its synthesis and purification, which are crucial for obtaining accurate physical property measurements.

Physicochemical Data of 1-Chloroadamantane

The melting and boiling points of **1-chloroadamantane** are critical parameters for its characterization, purification, and application in various synthetic protocols. The data, compiled from multiple sources, are presented below.

Property	Value	Notes
Melting Point	163 - 166 °C[1][2][3]	This range is consistently reported across multiple sources.[4][5][6][7]
165 - 166 °C (lit.)[4][5][6][7]	The "lit." designation indicates a value taken from scientific literature.	
Boiling Point	232.8 °C[2][3]	At a pressure of 760 mmHg.
211.58 °C[4][5]	This is noted as a rough estimate.	

Experimental Protocols

Accurate determination of melting and boiling points is contingent on the purity of the compound. The following sections detail established methods for the synthesis and purification of **1-chloroadamantane**.

Two primary high-yield synthetic routes to **1-chloroadamantane** are commonly employed, starting from either adamantane or 1-adamantanol.

1. Chlorination of Adamantane:

This method involves the direct electrophilic substitution of a hydrogen atom at the bridgehead position of adamantane.

- Reagents: Adamantane, tert-butyl chloride (t-BuCl), and aluminum chloride (AlCl₃) in a carbon tetrachloride (CCl₄) solvent.[8]
- Procedure:
 - To a solution of adamantane in CCl₄, add AlCl₃ as a catalyst.
 - Add t-BuCl to the mixture.
 - Stir the reaction at room temperature for 4 hours.

- Upon completion, the reaction is quenched, and the product is extracted.
- Purification is typically achieved through chromatography.
- Yield: This method has been reported to achieve a yield of 90.5%.[\[8\]](#)

2. Catalytic Chlorination of 1-Adamantanol:

This approach utilizes a heterogeneous catalyst for the conversion of 1-adamantanol to **1-chloroadamantane**.

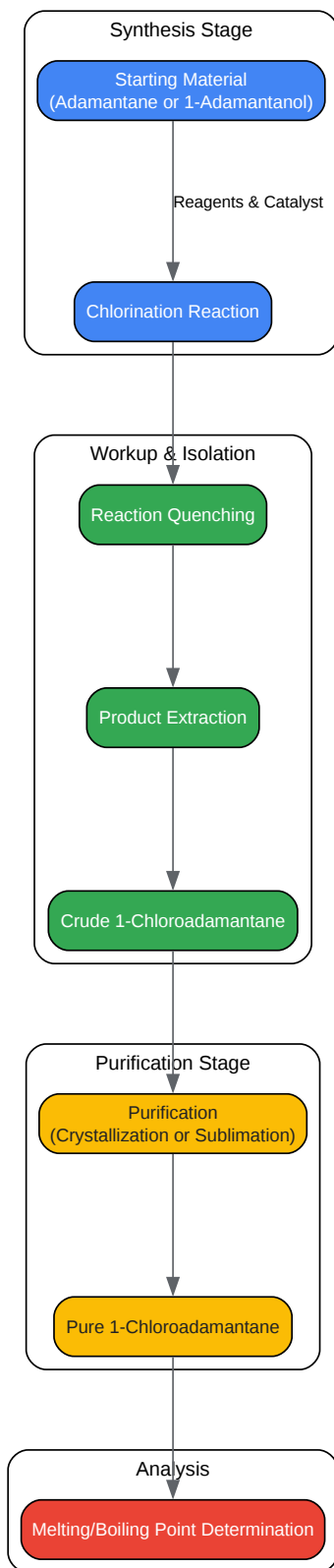
- Reagents: 1-Adamantanol, a catalyst system comprising an iron salt (e.g., FeCl_3 or $\text{Fe}(\text{OAc})_2$), metallic titanium, and a polymer (such as polybutadiene or polyisoprene), with chloroform (CHCl_3) serving as both the chlorinating agent and the solvent.[\[8\]](#)[\[9\]](#)
- Procedure:
 - The active catalyst is prepared by heating the iron salt, titanium, and polymer in chloroform.[\[9\]](#)
 - 1-Adamantanol is added to the prepared catalyst mixture.
 - The reaction proceeds at room temperature for approximately 30 minutes to 1 hour.[\[8\]](#)[\[9\]](#)
 - The product can then be isolated from the reaction mixture.
- Yield: This method is highly efficient, with reported yields in the range of 92-94%.[\[8\]](#)[\[9\]](#)

To obtain a sharp and accurate melting point, the crude **1-chloroadamantane** must be purified.

- Crystallization: The compound can be crystallized from aqueous methanol (MeOH).[\[4\]](#) It has also been noted to crystallize from methanol at a temperature of -70°C .[\[4\]](#)
- Sublimation: A highly effective method for purifying adamantane derivatives is sublimation. **1-Chloroadamantane** can be sublimed at 100°C under a vacuum of 12 torr.[\[4\]](#)

Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of **1-chloroadamantane**, leading to its characterization.



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